

# Verofylline: A Technical Whitepaper on a Potential Xanthine Derivative

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## Compound of Interest

Compound Name: Verofylline

Cat. No.: B1632753

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## Abstract

**Verofylline** (1,8-dimethyl-3-(2-methylbutyl)-7H-purine-2,6-dione) is a synthetic xanthine derivative with potential applications as a bronchodilator. As a member of the methylxanthine class of compounds, its mechanism of action is presumed to involve the inhibition of phosphodiesterases (PDEs) and antagonism of adenosine receptors, leading to smooth muscle relaxation in the airways. This technical guide provides a comprehensive overview of **Verofylline**, including its chemical properties and available clinical data. Due to the limited availability of specific preclinical data for **Verofylline**, this document incorporates representative data from the well-characterized xanthine derivative, Theophylline, to provide a thorough understanding of the pharmacological profile and experimental evaluation typical for this class of compounds.

## Introduction

Xanthine derivatives, such as caffeine and theophylline, are a well-established class of pharmacologically active compounds with a long history of use in medicine, particularly for the treatment of respiratory diseases like asthma and chronic obstructive pulmonary disease (COPD). Their primary mechanisms of action include the non-selective inhibition of phosphodiesterase enzymes and the blockade of adenosine receptors.<sup>[1][2]</sup> **Verofylline**, a polysubstituted methylxanthine, has been investigated for its potential as a long-acting bronchodilator.<sup>[3]</sup> This document aims to consolidate the available technical information on

**Verofylline** and to provide a framework for its further investigation by presenting relevant data and experimental protocols from the closely related compound, Theophylline.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **Verofylline** is presented in Table 1.

Table 1: Chemical and Physical Properties of **Verofylline**

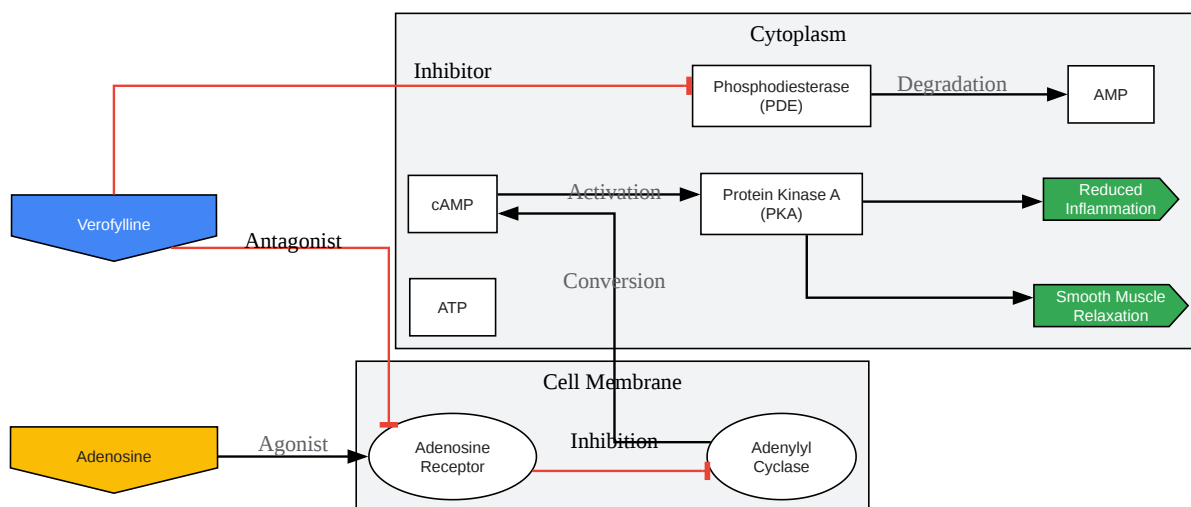
Property	Value
IUPAC Name	1,8-dimethyl-3-(2-methylbutyl)-7H-purine-2,6-dione
Molecular Formula	C <sub>12</sub> H <sub>18</sub> N <sub>4</sub> O <sub>2</sub>
Molecular Weight	250.30 g/mol
CAS Number	66172-75-6
Synonyms	CK-0383, Verofilina, Verofyllinum

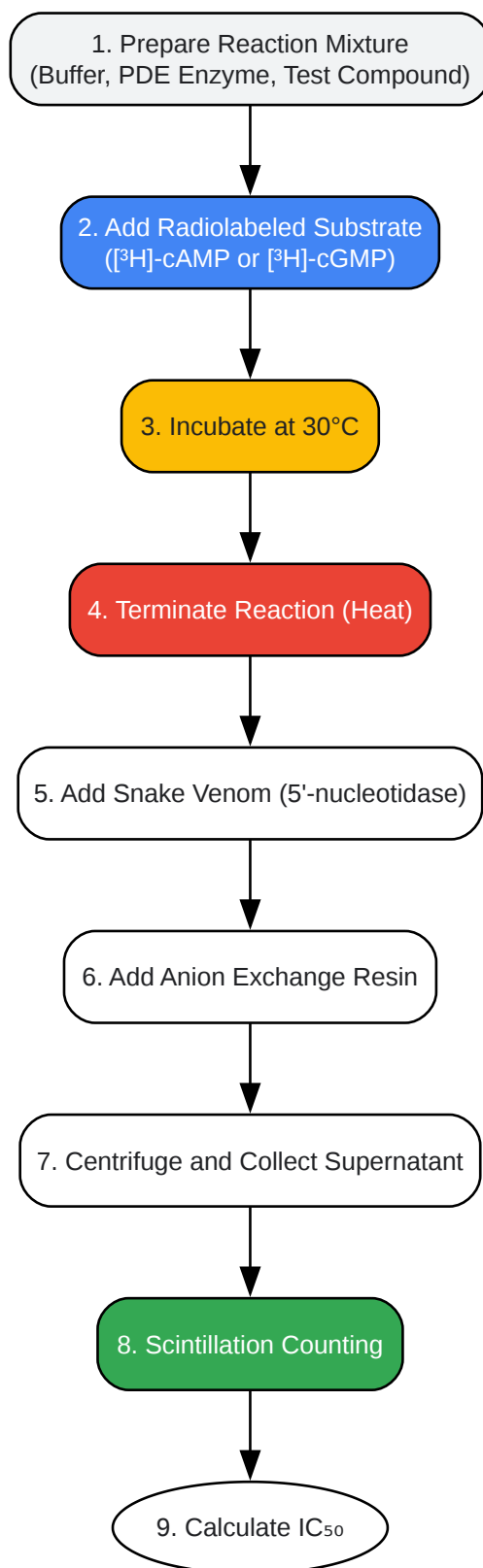
## Pharmacological Profile

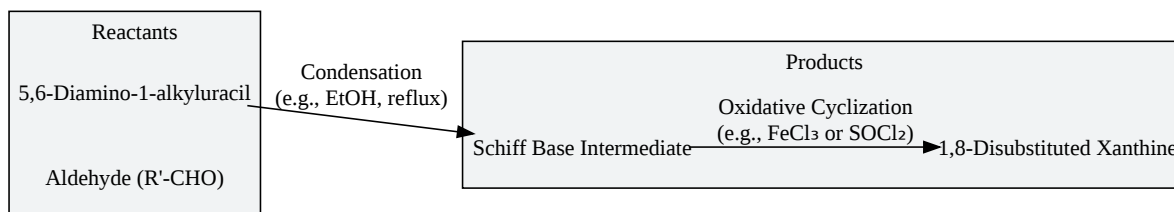
The pharmacological effects of xanthine derivatives are primarily mediated through two key mechanisms: inhibition of phosphodiesterase (PDE) enzymes and antagonism of adenosine receptors.

## Mechanism of Action: Signaling Pathways

The bronchodilatory and anti-inflammatory effects of xanthine derivatives are believed to be mediated through the signaling pathways depicted below.







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## References

- 1. Theophylline - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. Theophylline and selective phosphodiesterase inhibitors as anti-inflammatory drugs in the treatment of bronchial asthma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Verofylline, a methylxanthine bronchodilator, in asthma - PubMed [pubmed.ncbi.nlm.nih.gov]
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### Contact

Address: 3281 E Guasti Rd

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